

Solubility of 4-Hydroxychlorpropham in different solvents

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Compound of Interest

Compound Name: 4-Hydroxychlorpropham

CAS No.: 28705-96-6

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An In-depth Technical Guide to the Solubility of **4-Hydroxychlorpropham**

Abstract

4-Hydroxychlorpropham is the principal metabolite of the widely used herbicide and potato sprout suppressant, Chlorpropham. Its presence in environmental and biological matrices necessitates a thorough understanding of its physicochemical properties for applications ranging from toxicological risk assessment to the development of analytical methods. Solubility, a cornerstone of these properties, dictates the compound's fate, transport, bioavailability, and extraction efficiency. This technical guide provides a comprehensive analysis of the solubility of **4-Hydroxychlorpropham**. In light of the limited availability of direct, quantitative public data, this document synthesizes theoretical principles, presents comparative data with its parent compound, and offers detailed, field-proven experimental protocols for researchers to determine solubility in their own laboratory settings.

Introduction and Physicochemical Profile

4-Hydroxychlorpropham, chemically known as propan-2-yl N-(3-chloro-4-hydroxyphenyl)carbamate, is formed through the metabolic hydroxylation of Chlorpropham.

This structural modification—the introduction of a phenolic hydroxyl group—profoundly alters its polarity and, consequently, its solubility profile compared to the parent molecule. Understanding this profile is critical for:

- **Environmental Fate Modeling:** Predicting its mobility and persistence in soil and aquatic systems.
- **Toxicology and Drug Development:** Assessing its bioavailability and potential for bioaccumulation.
- **Analytical Chemistry:** Optimizing extraction solvents and chromatographic conditions for accurate quantification in complex matrices.

Chemical Structure and Properties

The key to understanding the solubility of **4-Hydroxychlorpropham** lies in its molecular structure, which features a balance of hydrophobic and hydrophilic regions.

Caption: Molecular Structure of **4-Hydroxychlorpropham**.

Table 1: Physicochemical Properties of **4-Hydroxychlorpropham** and its Parent Compound, Chlorpropham.

Property	4-Hydroxychlorpropham	Chlorpropham	Data Source
Molecular Formula	C ₁₀ H ₁₂ ClNO ₃	C ₁₀ H ₁₂ ClNO ₂	[1]
Molecular Weight	229.66 g/mol	213.66 g/mol	[1][2]
Predicted XlogP*	3.2	3.51	[2][3]
Water Solubility	Data not available (expected to be higher than Chlorpropham)	89 mg/L (25°C)	[2]
General Carbamate Solubility in Organic Solvents	Expected to be high in polar solvents	High in polar solvents	[4][5]

*XlogP is a computed octanol-water partition coefficient, indicating hydrophobicity. A lower value suggests higher hydrophilicity.

Theoretical Principles of Solubility

The principle of "like dissolves like" is the guiding framework for predicting solubility. The dissolution of a solid solute in a liquid solvent is an equilibrium process governed by the thermodynamics of breaking solute-solute and solvent-solvent bonds and forming new solute-solvent bonds.

- **Hydrophobic Region:** The 3-chlorophenyl ring is nonpolar and contributes to solubility in less polar organic solvents.
- **Hydrophilic Region:** The carbamate moiety (-NHCOO-) and, critically, the phenolic hydroxyl group (-OH) are polar. These groups are capable of forming strong hydrogen bonds, which is the primary driver of solubility in polar protic solvents like water and alcohols.

Based on this structure, we can predict the following solubility trends:

- **High Solubility:** Expected in polar organic solvents (both protic and aprotic) such as methanol, ethanol, acetone, and acetonitrile. These solvents can engage in hydrogen bonding and effectively solvate both the polar and nonpolar parts of the molecule. Carbamates as a class are known to be readily dissolved in polar organic solvents.^{[4][5]}
- **Moderate to Low Solubility:** Expected in solvents of intermediate polarity like dichloromethane.
- **Poor Solubility:** Expected in nonpolar solvents like hexane and toluene. The energy released from the weak van der Waals interactions between **4-Hydroxychlorpropham** and these solvents is insufficient to overcome the strong hydrogen bonding and crystalline lattice energy of the solute. Carbamates generally have poor solubility in nonpolar organic solvents.^[4]
- **Aqueous Solubility:** While the parent compound, Chlorpropham, is only moderately soluble in water (89 mg/L), the addition of the hydroxyl group on **4-Hydroxychlorpropham** is expected to significantly increase its aqueous solubility due to enhanced hydrogen bonding capacity.

Comparative Solubility Data

While specific data for **4-Hydroxychlorpropham** is scarce, extensive data for the parent compound, Chlorpropham, provides a valuable benchmark. The addition of the -OH group will generally increase solubility in polar solvents and decrease it in nonpolar solvents.

Table 2: Experimentally Determined Solubility of Chlorpropham.

Solvent	Type	Solubility @ 25°C	Data Source
Water	Polar Protic	0.017 g/100 g (170 mg/L)	[6]
n-Octanol	Polar Protic	>95 g/100 g	[6]
Acetonitrile	Polar Aprotic	>95 g/100 g	[6]
Acetone	Polar Aprotic	>95 g/100 g	[6]

This data strongly supports the theoretical principles, showing Chlorpropham's high affinity for polar organic solvents and limited solubility in water. It is scientifically reasonable to infer that **4-Hydroxychlorpropham** would exhibit similar or even greater solubility in octanol, acetonitrile, and acetone.

Factors Influencing Solubility

Effect of pH on Aqueous Solubility

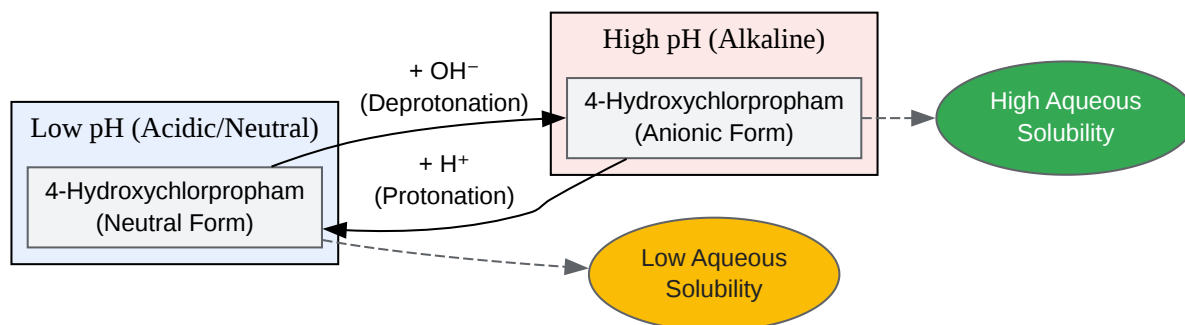
The phenolic hydroxyl group is the most critical factor influencing the aqueous solubility of **4-Hydroxychlorpropham**. This group is weakly acidic and can be deprotonated in an alkaline environment to form a phenoxide anion.

The pKa of a compound is the pH at which it is 50% ionized. While the exact pKa of **4-Hydroxychlorpropham** is not published, it can be reasonably estimated to be similar to that of 4-chlorophenol, which is approximately 9.4.

- At pH << pKa (e.g., pH 2-7): The compound will be predominantly in its neutral, less soluble form.

- At pH $\gg$ pKa (e.g., pH > 11): The compound will be deprotonated to its anionic form. This ionic species is vastly more soluble in water due to strong ion-dipole interactions.

This relationship is crucial for designing aqueous formulations or developing environmental remediation strategies.



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Caption: Influence of pH on the form and aqueous solubility of **4-Hydroxychlorpropham**.

Effect of Temperature

For most solid organic compounds, solubility increases with temperature. The dissolution process is typically endothermic, meaning that inputting thermal energy (heating) helps overcome the solute's crystal lattice energy, favoring dissolution according to Le Chatelier's principle. This relationship should be experimentally determined for each solvent system.

Experimental Protocol for Solubility Determination

For researchers requiring precise solubility values, the Equilibrium Shake-Flask Method, compliant with OECD Guideline 105, is the gold standard for substances with solubility above 0.01 g/L.^{[7][8][9]}

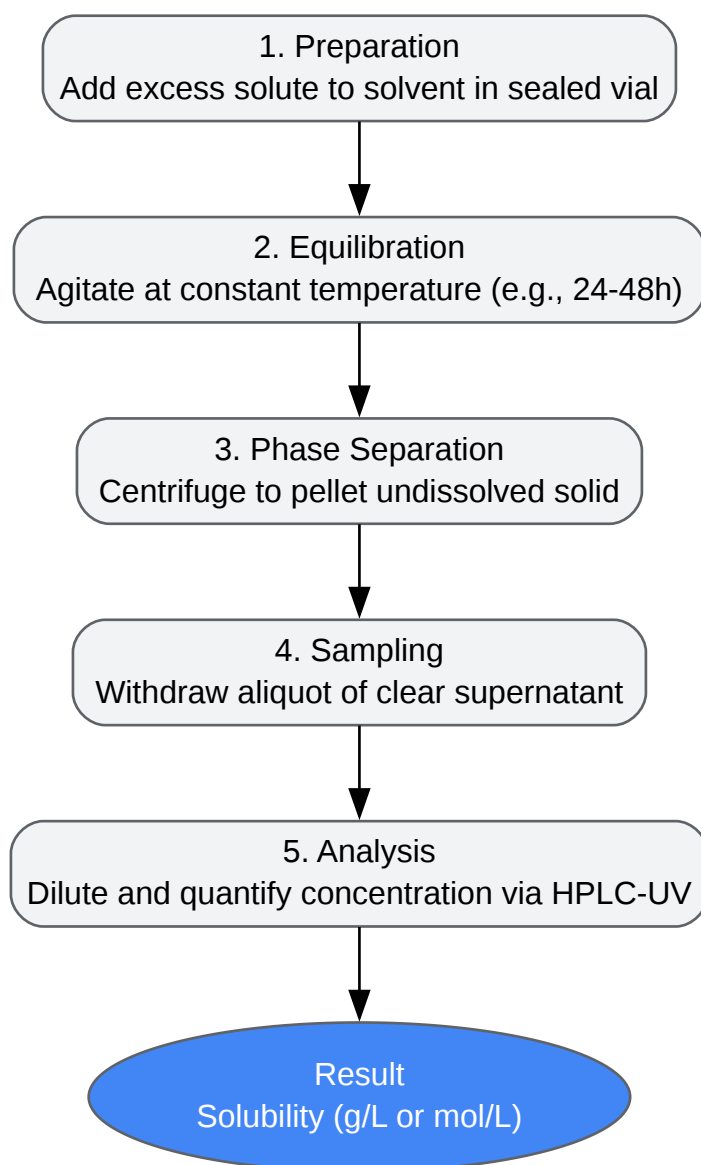
Principle

A surplus of the solid solute is equilibrated with a specific solvent at a constant temperature. After equilibrium is reached, the saturated solution is separated from the undissolved solid, and

the concentration of the solute in the clear supernatant is quantified using a suitable analytical technique.

Step-by-Step Methodology

- Preparation: Add an excess amount of **4-Hydroxychlorpropham** (e.g., 5-10 mg) to a known volume of the chosen solvent (e.g., 2-5 mL) in a sealed, inert container (e.g., a glass vial with a PTFE-lined cap).
 - Causality: Using an excess of the solid ensures that the solution reaches true saturation. A sealed container prevents solvent evaporation, which would alter the concentration.
- Equilibration: Agitate the mixture at a constant, controlled temperature using a mechanical shaker or orbital incubator. Equilibration time can vary but is typically 24 to 48 hours.
 - Causality: Constant agitation ensures thorough mixing and accelerates the dissolution process. A prolonged period is required to ensure the system has reached thermodynamic equilibrium. Preliminary experiments should be run to confirm that concentration does not increase between, for example, 24 and 48 hours.
- Phase Separation: Allow the vials to stand undisturbed at the same constant temperature for at least 24 hours to allow for sedimentation of undissolved solids. Subsequently, centrifuge the vials at high speed (e.g., >10,000 x g) for 15-20 minutes.
 - Causality: This step is critical to separate the saturated liquid phase from any undissolved micro-particulates. Failure to do so is a common source of erroneously high solubility measurements.
- Sampling and Analysis: Carefully withdraw an aliquot of the clear supernatant. Dilute the aliquot gravimetrically with a suitable solvent to a concentration within the calibrated range of the analytical instrument. Analyze the concentration using a validated method, such as High-Performance Liquid Chromatography with UV detection (HPLC-UV).[\[10\]](#)[\[11\]](#)
 - Causality: HPLC-UV is well-suited for analyzing carbamates.[\[11\]](#) Gravimetric dilution is more accurate than volumetric dilution, especially with organic solvents. A validated analytical method with a proper calibration curve is essential for accurate quantification.



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Caption: Experimental workflow for the Shake-Flask solubility determination method.

Conclusion

While a comprehensive public database on the solubility of **4-Hydroxychlorpropham** remains to be established, a robust and scientifically sound understanding can be achieved. By synthesizing the principles of physical chemistry, leveraging comparative data from the parent compound Chlorpropham, and employing standardized experimental protocols, researchers can confidently predict and determine the solubility of this key metabolite. The structural presence of a phenolic hydroxyl group is the defining feature of **4-Hydroxychlorpropham**,

suggesting higher aqueous solubility than its parent and a strong pH-dependent behavior. The methodologies and theoretical frameworks presented in this guide empower drug development, environmental science, and analytical research professionals to generate the precise data needed for their critical work.

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 2728, Chlorpropham. Retrieved from [\[Link\]](#).
- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 92262, **4-Hydroxychlorpropham**. Retrieved from [\[Link\]](#).
- Papadopoulou-Mourkidou, E. (2009). Analytical Evaluation of Carbamate and Organophosphate Pesticides in Human and Environmental Matrices: A Review. PMC - PubMed Central. Retrieved from [\[Link\]](#).
- Belpaire, F. M., et al. (2015). Chiral Drug Analysis in Forensic Chemistry: An Overview. PMC - PubMed Central. Retrieved from [\[Link\]](#).
- Al-Asmari, A. K., et al. (2022). Analysis, identification and confirmation of synthetic opioids using chloroformate chemistry. PubMed. Retrieved from [\[Link\]](#).
- Situ Biosciences (n.d.). OECD 105 - Water Solubility. Retrieved from [\[Link\]](#).
- Wikipedia (n.d.). Carbamate. Retrieved from [\[Link\]](#).
- AERU, University of Hertfordshire (n.d.). Chlorpropham (Ref: ENT 18060). Retrieved from [\[Link\]](#).
- FILAB (n.d.). Solubility testing in accordance with the OECD 105. Retrieved from [\[Link\]](#).
- Farran, A. (2004). Chromatographic Determination of Carbamate Pesticides in Environmental Samples. ResearchGate. Retrieved from [\[Link\]](#).
- Agency for Toxic Substances and Disease Registry (ATSDR) (1994). Toxicological Profile for Methoxychlor. NCBI Bookshelf. Retrieved from [\[Link\]](#).

- Analytice (n.d.). OECD 105 - Water Solubility Test at 20°C. Retrieved from [\[Link\]](#).
- Food and Agriculture Organization of the United Nations (2001). Chlorpropham. Retrieved from [\[Link\]](#).
- Tenessy (2025). Comparison of HPMC Solubility in Organic Solvents. Retrieved from [\[Link\]](#).
- Restek (2024). Carbamate Pesticides Standard - Safety Data Sheet. Retrieved from [\[Link\]](#).
- Govender, K., et al. (2023). Crystal Structures and Physicochemical Properties of 3-Chloro-4-hydroxyphenylacetic Acid Salts with Amines. PMC - NIH. Retrieved from [\[Link\]](#).
- Tenessy (2025). HPMC Solubility in Organic Solvents. Retrieved from [\[Link\]](#).
- Regulations.gov (2017). Report: Determination of Water Solubility. Retrieved from [\[Link\]](#).
- Solubility of Things (n.d.). Chlorpropham. Retrieved from [\[Link\]](#).
- Venzmer, J. (2023). Water-soluble or Not? A Simple Question Difficult to Answer. TEGEWA. Retrieved from [\[Link\]](#).
- Hernandez, F., et al. (2008). Analysis of Carbamate Pesticides and Their Metabolites in Water by Solid Phase Extraction and Liquid Chromatography: A Review. ResearchGate. Retrieved from [\[Link\]](#).
- Luo, F., et al. (2024). Determination and analysis of 4-hydroxyphenylacetamide solubility in different solvents. ResearchGate. Retrieved from [\[Link\]](#).
- Environmental Protection Agency (EPA) (1984). Pesticide Fact Sheet: Chlorpropham. Retrieved from [\[Link\]](#).
- PubChemLite (2025). **4-hydroxychlorpropham** (C₁₀H₁₂ClNO₃). Retrieved from [\[Link\]](#).
- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 4684, 4-Chlorophenol. Retrieved from [\[Link\]](#).

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Sources

- 1. 4-Hydroxychlorpropham | C₁₀H₁₂ClNO₃ | CID 92262 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Chlorpropham | C₁₀H₁₂ClNO₂ | CID 2728 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. PubChemLite - 4-hydroxychlorpropham (C₁₀H₁₂ClNO₃) [pubchemlite.lcsb.uni.lu]
- 4. Analytical Evaluation of Carbamate and Organophosphate Pesticides in Human and Environmental Matrices: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. fao.org [fao.org]
- 7. OECD 105 - Water Solubility - Situ Biosciences [situbiosciences.com]
- 8. filab.fr [filab.fr]
- 9. tegewa.de [tegewa.de]
- 10. ANALYTICAL METHODS - Toxicological Profile for Methoxychlor - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
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